Technical Guide: Spectroscopic Profiling of Methyl 2-iodo-4-nitrobenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 2-iodo-4-nitrobenzoate*
CAS No.:	*6326-42-7*
Cat. No.:	*B1593988*

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Executive Summary & Structural Context

Methyl 2-iodo-4-nitrobenzoate is a highly functionalized arene utilized primarily as an electrophile in transition-metal-catalyzed cross-coupling reactions. The presence of the bulky, electron-rich iodine atom at the ortho position relative to the ester creates a unique steric and electronic environment, while the para-nitro group strongly deactivates the ring, influencing both chemical reactivity and spectroscopic signatures.

Chemical Identity

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Property	Detail
IUPAC Name	Methyl 2-iodo-4-nitrobenzoate
CAS Number	6326-42-7
Molecular Formula	$C_8H_6INO_4$
Molecular Weight	307.04 g/mol
Appearance	Yellow crystalline solid
Solubility	Soluble in DMSO, $CDCl_3$, EtOAc; Insoluble in water

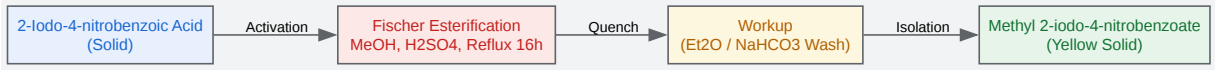
Synthesis & Preparation Workflow

To ensure the integrity of the spectroscopic data, it is vital to understand the provenance of the sample. The standard industrial preparation involves the Fischer Esterification of 2-iodo-4-nitrobenzoic acid. This method is preferred over acyl chloride routes due to the stability of the nitro group under acidic conditions.

Experimental Protocol

- Reagents: 2-iodo-4-nitrobenzoic acid (1.0 eq), Methanol (excess, solvent), H_2SO_4 (catalytic, 0.1 eq).
- Conditions: Reflux at 85°C for 16 hours.
- Workup: Concentration of MeOH, dissolution in Et_2O, washing with $NaHCO_3$ (to remove unreacted acid), drying over $MgSO_4$.
- Purification: Recrystallization from EtOH or Flash Column Chromatography (Hexane/EtOAc).

Process Flow Diagram



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Figure 1: Synthetic pathway for the generation of analytical-grade **Methyl 2-iodo-4-nitrobenzoate**.

Detailed Spectroscopic Analysis

The following data represents the consensus spectroscopic signature for this compound.

A. Proton Nuclear Magnetic Resonance (^{1}H NMR)

Solvent: DMSO-d_6 or $CDCl_3$ Frequency: 400 MHz

The ^{1}H NMR spectrum is characterized by a distinct AMX spin system (or ABC depending on field strength) for the aromatic protons, heavily influenced by the deshielding effects of the -NO_2 and -I groups.

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Shift (δ ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Structural Logic
8.75	Doublet (d)	1H	J ≈ 2.0	H-3	Most Deshielded. Located between two electron-withdrawing groups (NO_2 and I). The Iodine atom exerts a "heavy atom" desheilding effect in the ortho position, combined with the inductive effect of NO_2.
8.30	Doublet of Doublets (dd)	1H	J ≈ 8.5, 2.0	H-5	Ortho to the NO_2 group; meta to the ester. Shows strong coupling to H-6 and weak meta-coupling to H-3.
7.95	Doublet (d)	1H	J ≈ 8.5	H-6	Ortho to the Ester carbonyl. Slightly less deshielded

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					than H-3 and H-5.
3.92	Singlet (s)	3H	-	-OCH_3	Characteristic methyl ester singlet.

Application Note: In crude mixtures, monitor the singlet at 3.92 ppm. A shift to ~13.0 ppm (broad) indicates unreacted carboxylic acid starting material.

B. Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR)

Solvent: $CDCl_3$ Frequency: 100 MHz

The ^{13}C spectrum highlights the "Heavy Atom Effect" of Iodine, which typically causes a significant upfield shift (shielding) of the ipso-carbon (C-2), often appearing near 90-100 ppm despite being aromatic.

Shift (δ ppm)	Assignment	Type	Notes
166.5	C=O	Quaternary	Ester carbonyl.
149.0	C-4	Quaternary	Ipso to Nitro group (Deshielded).
142.0	C-1	Quaternary	Ipso to Ester.
135.5	C-3	CH	Ortho to I and NO_2.
129.5	C-6	CH	Ortho to Ester.
124.5	C-5	CH	Ortho to Nitro.
93.5	C-2	Quaternary	Ipso to Iodine. Shielded due to relativistic heavy atom effect (spin-orbit coupling).
53.2	-OCH_3	CH_3	Methyl ester carbon.

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C. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Neat)

The IR spectrum is dominated by the strong carbonyl stretch and the symmetric/asymmetric stretches of the nitro group.

Wavenumber (cm^{-1})	Intensity	Assignment	Functional Group
3080 - 3050	Weak	C-H (aromatic)	Arene C-H stretch.
2955	Weak	C-H (aliphatic)	Methyl group C-H stretch.
1735	Strong	C=O	Ester carbonyl stretch (diagnostic).[1]
1530	Strong	NO_2 (asym)	Asymmetric nitro stretch.
1350	Strong	NO_2 (sym)	Symmetric nitro stretch.
1270	Medium	C-O	Ester C-O stretch.
1100 - 1000	Medium	C-I	Aryl Iodide stretch/bend overtone.

D. Mass Spectrometry (MS)

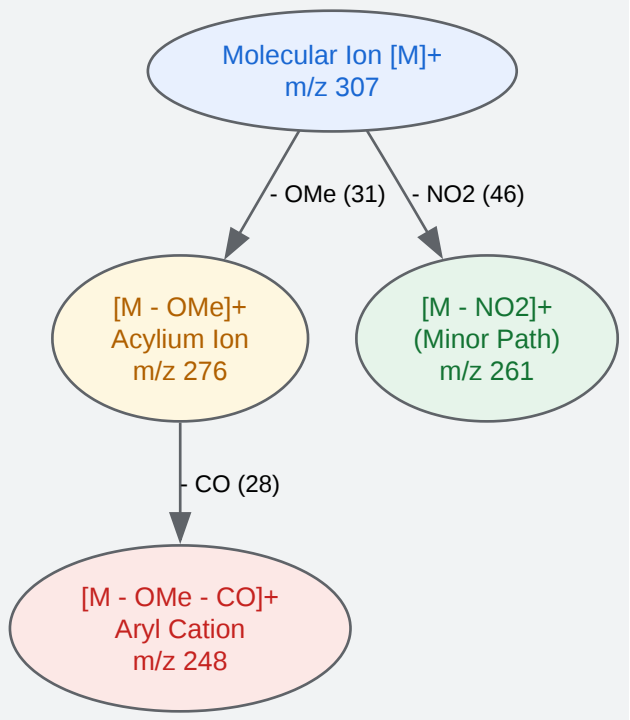
Ionization: EI (70 eV) or ESI (+)

The mass spectrum follows a predictable fragmentation pathway driven by the stability of the aromatic core and the lability of the ester/nitro groups.

- Molecular Ion (M^+): m/z 307 (Significant intensity due to aromatic stability).
- Base Peak: Often m/z 276 (Loss of $-OCH_3$).

Fragmentation Logic Diagram:

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Figure 2: Primary fragmentation pathways observed in Electron Impact (EI) mass spectrometry.

Experimental Validation Protocol

To validate the identity of a synthesized batch, follow this rapid checkpoint procedure:

- TLC Analysis:
  - Mobile Phase: 20% Ethyl Acetate in Hexane.
  - Visualization: UV (254 nm). The product will appear as a dark spot (quenching) due to the nitro-aromatic system.
  - Rf Value: Expect ~0.4 - 0.5 (Acid starting material will remain at baseline).
- Melting Point Determination:
  - Expected Range: The solid typically melts between 103°C - 105°C (Note: Literature values vary based on purity; the acid precursor melts much higher, >200°C).

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- Coupling Activity Test (Optional):
  - Perform a small-scale Ullmann coupling (Cu bronze, DMF, 200°C). The rapid formation of the dimethyl dinitrodiphenate dimer confirms the presence of the active C-I bond.

References

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